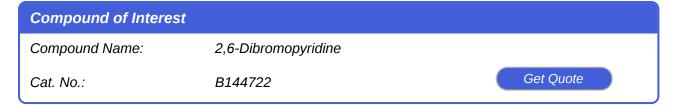


Commercial Availability and Applications of 2,6-Dibromopyridine: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,6-Dibromopyridine is a versatile heterocyclic building block extensively utilized in organic synthesis, particularly within the pharmaceutical and materials science sectors. Its unique reactivity, stemming from the two bromine substituents on the pyridine ring, allows for selective functionalization, making it a valuable precursor for the synthesis of complex molecular architectures. This guide provides an in-depth overview of the commercial availability of **2,6-Dibromopyridine**, its key chemical properties, and detailed protocols for its application in common synthetic transformations.

Commercial Availability and Suppliers

2,6-Dibromopyridine is readily available from a variety of chemical suppliers, ranging from large multinational corporations to specialized niche providers. The purity and available quantities can vary, catering to both small-scale research and larger-scale manufacturing needs.



Supplier	Purity	Available Quantities	Notes
Sigma-Aldrich (Merck)	≥98%[1]	Grams to Kilograms	Offers various grades for research and development.
Tokyo Chemical Industry (TCI)	>98.0% (GC)[2]	Grams to Kilograms	Provides detailed product specifications.
Biosynth	-	250 g to 5000 g[3]	Offers bulk quantities for larger scale needs.
Chemsavers, Inc.	98%	500g	Provides products for laboratory and business use.[4]
Cenmed	98%	Grams	Distributes chemicals for laboratory supplies.[5]
IndiaMART	Varies	Kilograms	A marketplace with multiple Indian suppliers offering bulk quantities.
ChemicalBook	Varies	Kilograms	An online platform connecting buyers with various chemical manufacturers.
BLD Pharm	-	-	Supplies for research use.
ChemNet	-	-	Connects to various manufacturers and suppliers.

Pricing: The price of **2,6-Dibromopyridine** can fluctuate based on the supplier, quantity, and purity. Indicative pricing ranges from approximately ₹600 to ₹8000 per kilogram from Indian suppliers on IndiaMART for bulk orders. For smaller, research-grade quantities, prices can be



significantly higher per gram. For instance, Biosynth lists 250g at \$275.00 and 1000g at \$940.00.

Physicochemical Properties

A summary of the key physical and chemical properties of **2,6-Dibromopyridine** is provided below.

Property	Value	Reference
CAS Number	626-05-1	
Molecular Formula	C5H3Br2N	-
Molecular Weight	236.89 g/mol	_
Appearance	White to off-white crystalline powder or crystals.	_
Melting Point	117-120 °C	_
Boiling Point	249-255 °C	_
Solubility	Insoluble in water; soluble in methanol, ethanol, dioxane, and chloroform.	-
Density	2.059 g/cm ³	-

Key Synthetic Applications and Experimental Protocols

2,6-Dibromopyridine serves as a key intermediate in a variety of important chemical transformations, including cross-coupling reactions and nucleophilic aromatic substitutions.

Suzuki-Miyaura Cross-Coupling Reaction

The Suzuki-Miyaura coupling is a powerful method for forming carbon-carbon bonds. **2,6-Dibromopyridine** can be selectively coupled at one or both bromine positions.



Generalized Experimental Protocol for Monosubstitution:

- Reaction Setup: To a flame-dried Schlenk flask, add 2,6-dibromopyridine (1.0 mmol), the
 desired arylboronic acid (1.2 mmol), and a base such as K₃PO₄ (2.0 mmol) or K₂CO₃ (2.0
 equiv).
- Inert Atmosphere: Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen) three times.
- Catalyst Addition: Add the palladium catalyst, for example, Pd(PPh₃)₄ (0.05 mmol, 5 mol%)
 or Pd(OAc)₂ with a suitable ligand.
- Solvent Addition: Add a degassed solvent mixture, such as 1,4-dioxane/water (e.g., 4:1 ratio, 10 mL).
- Reaction: Heat the reaction mixture to 80-110 °C and stir for 12-24 hours, monitoring the progress by TLC or GC-MS.
- Work-up: After cooling to room temperature, dilute the mixture with water and extract with an organic solvent (e.g., ethyl acetate). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel.



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Suzuki-Miyaura Coupling Experimental Workflow

Copper-Catalyzed C-N Bond Formation



A practical method for the synthesis of 6-substituted 2-bromopyridine compounds involves a selective copper-catalyzed C-N bond-forming reaction.

Generalized Experimental Protocol:

- Reactant Mixture: In a reaction vessel, combine 2,6-dibromopyridine, the desired amine, a copper(I) catalyst (e.g., CuI), a suitable ligand (e.g., 1,2-ethanediamine), and a base.
- Solvent: Add an appropriate solvent.
- Reaction Conditions: Heat the mixture while stirring and monitor the reaction's progress. The specific temperature and reaction time will depend on the substrates used.
- Work-up and Purification: Once the reaction is complete, perform a standard aqueous work-up, followed by extraction with an organic solvent. The crude product is then purified, typically by column chromatography.

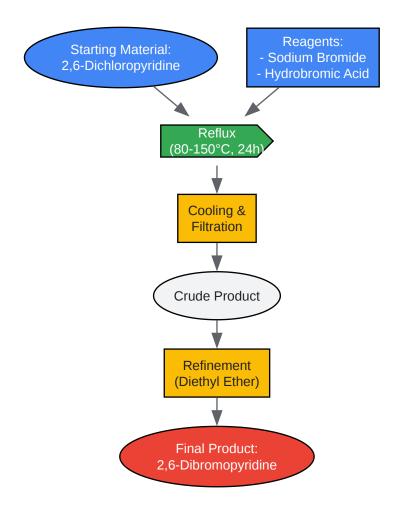
Synthesis of 2,6-Dibromopyridine

For applications requiring in-house synthesis, **2,6-dibromopyridine** can be prepared from 2,6-dichloropyridine.

Experimental Protocol:

- Reaction Setup: In a reaction kettle, add 0.1 mol of 2,6-dichloropyridine, 0.2 mol of sodium bromide, and 10.4 mol of a 40% hydrobromic acid aqueous solution.
- Reflux: Heat the mixture to reflux at 80-150°C for 24 hours.
- Isolation: Cool the reaction mixture and filter to obtain the crude product.
- Purification: Refine the crude product with diethyl ether to yield the final product. A reported yield for this method is 66.4% with a purity of 98.5% by HPLC.





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Synthesis of **2,6-Dibromopyridine** from 2,6-Dichloropyridine

Conclusion

2,6-Dibromopyridine is a commercially accessible and synthetically valuable compound for researchers in drug discovery and materials science. Its versatile reactivity allows for the construction of a wide array of complex molecules. The protocols and supplier information provided in this guide aim to facilitate its effective procurement and application in the laboratory.

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